

(2-Propylphenyl)methanamine CAS number and supplier

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Compound of Interest

Compound Name: (2-Propylphenyl)methanamine

Cat. No.: B15072927

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(2-Propylphenyl)methanamine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of **(2-Propylphenyl)methanamine**, a chemical compound of interest in various research and development sectors. This document summarizes its fundamental properties, lists known suppliers, and outlines a general synthetic approach.

Chemical Identification and Properties

(2-Propylphenyl)methanamine, also known as 2-propylbenzylamine, is an organic compound with the chemical formula $C_{10}H_{15}N$. Its structure consists of a methanamine group attached to a phenyl ring, which is substituted with a propyl group at the ortho position.

Table 1: Chemical and Physical Data for **(2-Propylphenyl)methanamine**

Identifier	Value
CAS Number	104293-83-6
Molecular Formula	$C_{10}H_{15}N$
Molecular Weight	149.23 g/mol

Commercial Availability

(2-Propylphenyl)methanamine is available from a number of specialized chemical suppliers. Researchers can procure this compound from the following vendors:

Table 2: Suppliers of **(2-Propylphenyl)methanamine** (CAS: 104293-83-6)

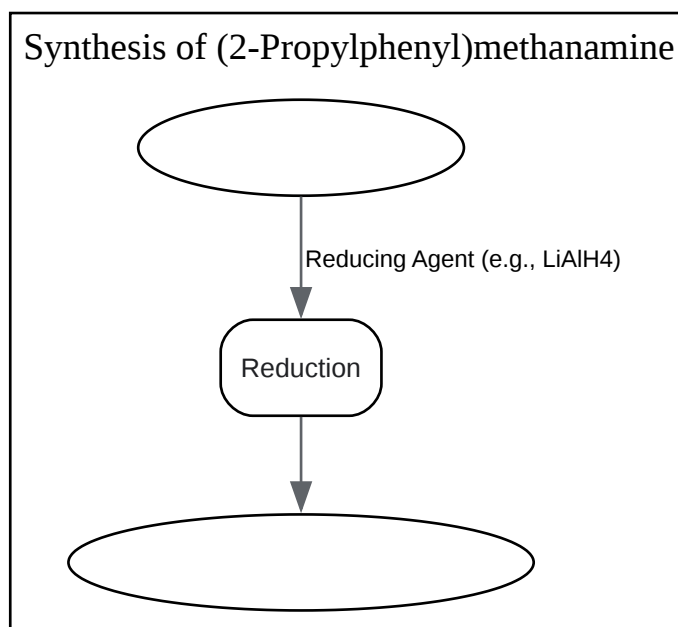
Supplier	Location	Purity
AK Scientific	Union City, CA, USA	95%
Smolecule	City, Country	Not Specified
Shanghai Amole Biotechnology Co., Ltd.	Shanghai, China	Not Specified

Note: Availability and purity may vary. Please consult the suppliers directly for the most current information.

Synthesis Methodology

A general method for the synthesis of **(2-Propylphenyl)methanamine** involves the reduction of a suitable precursor. While a detailed, step-by-step experimental protocol is not readily available in public literature, a common synthetic route is outlined below.

General Synthesis Workflow



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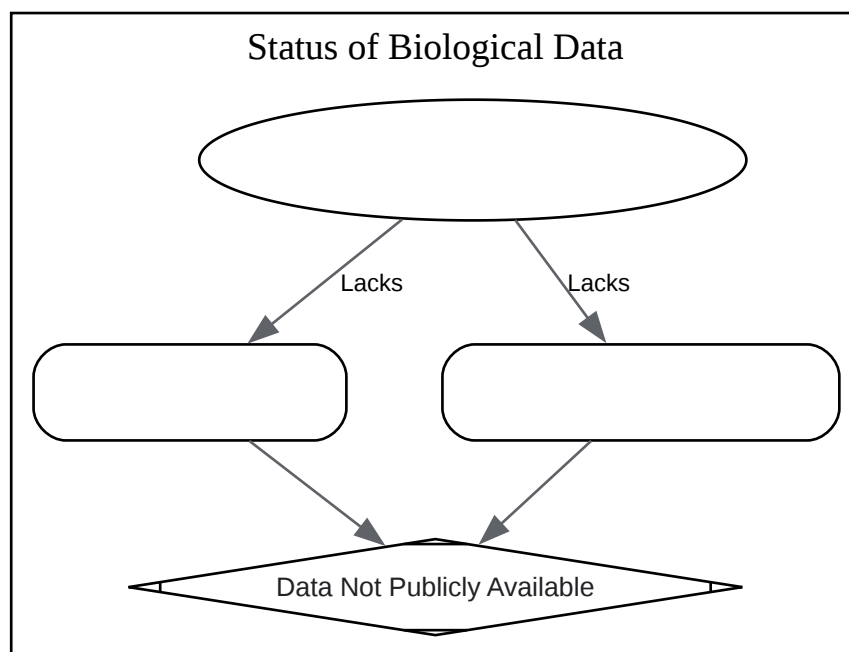
Caption: General synthesis workflow for **(2-Propylphenyl)methanamine**.

Note on Experimental Protocol: A detailed, peer-reviewed experimental protocol for the synthesis of **(2-Propylphenyl)methanamine** (CAS 104293-83-6) is not available in the public domain at the time of this report. The above workflow represents a general chemical transformation and would require significant optimization and characterization by trained chemists.

Biological Activity and Signaling Pathways

As of the date of this guide, there is no publicly available research detailing the specific biological activity or the signaling pathways associated with **(2-Propylphenyl)methanamine**. Further investigation is required to elucidate its pharmacological and toxicological profiles.

Logical Relationship Diagram: Information Unavailability



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Caption: Current lack of public data on biological activity.

Conclusion

(2-Propylphenyl)methanamine is a commercially available chemical compound with a defined chemical structure and CAS number. While a general synthetic approach can be proposed, detailed experimental protocols and information regarding its biological effects are currently absent from the scientific literature. This presents an opportunity for novel research to explore the synthesis, characterization, and potential applications of this molecule in drug discovery and other scientific fields. Researchers interested in this compound should consider these knowledge gaps in their experimental design.

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